

Fmoc-D-Cys(Stbu)-OH: A Technical Guide for Advanced Peptide Synthesis

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Compound of Interest

Compound Name: *Fmoc-D-Cys(stbu)-OH*

Cat. No.: *B613519*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of $N\alpha$ -Fmoc-S-(tert-butylthio)-D-cysteine, or **Fmoc-D-Cys(Stbu)-OH**, a critical reagent in solid-phase peptide synthesis (SPPS). Its unique properties make it an invaluable tool for the synthesis of complex peptides, particularly those requiring the controlled formation of disulfide bridges, which are essential for the structural integrity and biological function of many therapeutic peptides and proteins.^{[1][2]}

Physicochemical Properties and Commercial Availability

Fmoc-D-Cys(Stbu)-OH is a white to off-white powder utilized in Fmoc-based peptide synthesis.^[3] The tert-butylthio (Stbu) protecting group on the cysteine's thiol side chain provides robust stability against the basic conditions of Fmoc deprotection (e.g., piperidine) and the acidic conditions of final cleavage from most resins.^[4] This stability is crucial for preventing unwanted side reactions and ensuring the integrity of the target peptide.^{[1][4]}

Several key manufacturers and suppliers provide **Fmoc-D-Cys(Stbu)-OH**, ensuring its availability for research and development. The table below summarizes key quantitative data from prominent suppliers.

Property	Bachem / Fisher Scientific	Sigma-Aldrich (Merck)	Aladdin Scientific
CAS Number	501326-55-2[5][6]	73724-43-3 (L-form) [7][8][9]	501326-55-2[6]
Molecular Formula	C ₂₂ H ₂₅ NO ₄ S ₂ [5][6]	C ₂₂ H ₂₅ NO ₄ S ₂ [7][8][9]	C ₂₂ H ₂₅ NO ₄ S ₂ [6]
Molecular Weight	431.58 g/mol [5][10]	431.57 g/mol [7][8]	431.57 g/mol [6]
Purity (Assay)	Data available upon request	≥95.0% (HPLC)[7][8] [9]	≥95%[6]
Appearance	White to off-white powder	Not specified	Not specified
Storage Temperature	Data available upon request	2-8°C[7][8][9]	Not specified

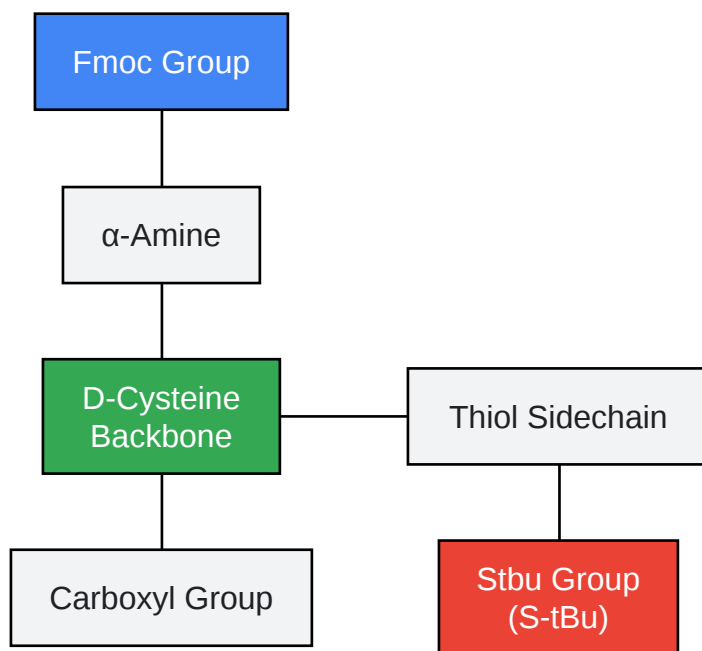
Note: The L-form (CAS 73724-43-3) is more commonly cited in general literature, but the D-form (CAS 501326-55-2) is available from specialized suppliers. Properties are analogous.

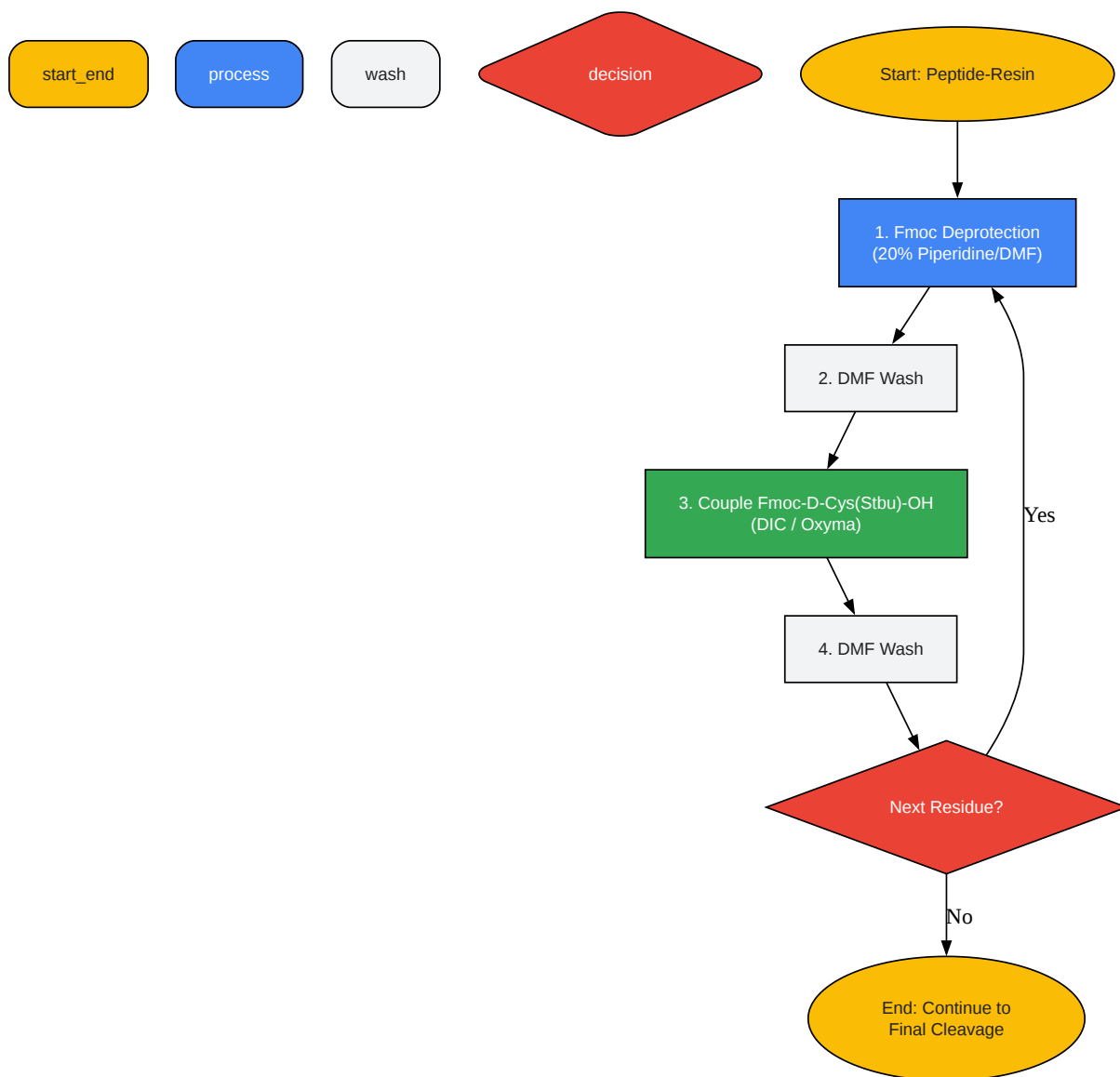
Core Applications and Methodological Overview

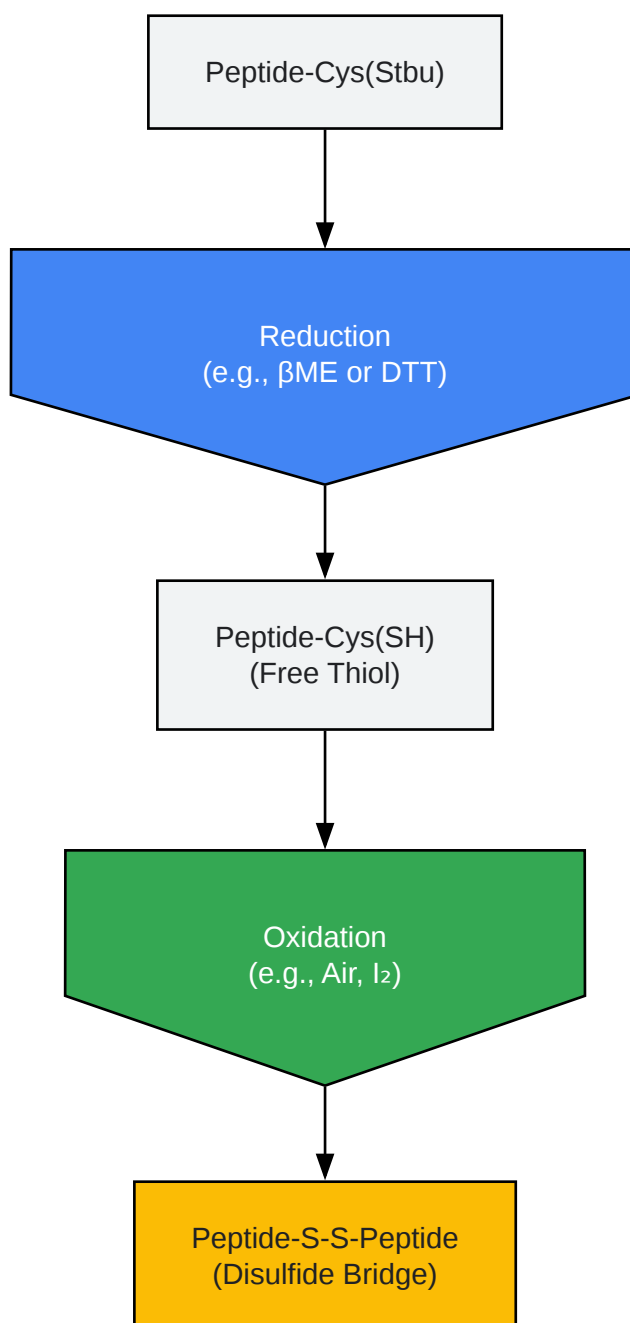
The primary application of **Fmoc-D-Cys(Stbu)-OH** is the incorporation of a protected D-cysteine residue into a peptide sequence during Fmoc/tBu solid-phase peptide synthesis.[4] The Stbu group's stability allows for the full peptide chain to be assembled without compromising the thiol. The key advantage is its selective removal post-synthesis, enabling controlled disulfide bond formation.[2] This is achieved through mild reduction, typically using a thiol-based reagent like β-mercaptoethanol (βME) or dithiothreitol (DTT), which cleaves the S-S bond of the protecting group, liberating the cysteine's sulfhydryl group for subsequent oxidation.[11]

Key Methodological Visualizations

The following diagrams illustrate the chemical structure and its application in the SPPS workflow.







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